

Phenylphosphinic acid CAS number 1779-48-2 properties

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Compound of Interest

Compound Name: Phenylphosphinic acid

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An In-depth Technical Guide to **Phenylphosphinic Acid** (CAS 1779-48-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Phenylphosphinic acid (CAS: 1779-48-2), also known as benzenephosphinic acid, is an organophosphorus compound with the formula $C_6H_7O_2P$.^[1] It is characterized by a phenyl group and a hydrogen atom directly bonded to a phosphorus center, along with one hydroxyl group and one phosphoryl oxygen. This structure imparts unique chemical properties that make it a versatile intermediate and reagent in organic synthesis, materials science, and medicinal chemistry.^{[2][3]} Its applications range from its use as a catalyst and flame retardant to a precursor for more complex molecules in drug discovery.^{[4][5][6]} This guide provides a comprehensive overview of its properties, synthesis, reactivity, and applications, with a focus on data and protocols relevant to a research and development setting.

Core Properties and Data

The fundamental properties of **phenylphosphinic acid** are summarized in the tables below, providing a ready reference for laboratory use.

General and Chemical Identification

Property	Value	Reference(s)
CAS Number	1779-48-2	[1][7]
Molecular Formula	C ₆ H ₇ O ₂ P	[1][2]
Molecular Weight	142.09 g/mol	[1][2]
IUPAC Name	Benzenephosphinic acid	[1]
Synonyms	Phenylphosphonous acid, Hydroxyphenylphosphine oxide	[2][8]
InChI Key	MLCHBQKMVKNOV- UHFFFAOYSA-N	[2]
SMILES	O--INVALID-LINK--c1ccccc1	
Appearance	White crystals or crystalline powder	[9][10]

Physical and Thermodynamic Properties

Property	Value	Reference(s)
Melting Point	83-85 °C	[10]
Boiling Point	180 °C (Decomposes)	[10]
Density	1.358 - 1.376 g/cm ³	[1][10]
Water Solubility	7.7 g/100 mL (at 25 °C)	[5][10]
logP (Octanol-Water)	-0.33 to 0.779	[1][11]
pKa	2.1 (at 17 °C)	[10]
Vapor Pressure	0.001 mmHg (at 25 °C)	[5]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	12.80 kJ/mol	[11]

Solubility Profile

Phenylphosphinic acid's hydrophilicity is indicated by its low logP value.[\[1\]](#) Its solubility varies significantly with the solvent's polarity.

Solvent Class	High Solubility	Low Solubility
Examples	Water, Ethanol, Acetone, DMSO	Benzene, Hexane, Carbon Tetrachloride, Diethyl Ether
Reference(s)	[1] [2] [10]	[1] [10]

Structural and Spectroscopic Data

The structure of **phenylphosphinic acid** features a tetrahedral phosphorus atom with sp^3 hybridization.[\[1\]](#)

Structural Parameters

Parameter	Value	Reference(s)
P=O Bond Length	1.48 Å	[1]
P–C Bond Length	1.80 Å	[1]
O–P–O Bond Angle	~109.5°	[1]
Polar Surface Area	84.41 Å ²	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **phenylphosphinic acid**.

Spectrum	Key Peaks / Characteristics	Reference(s)
^1H NMR	Spectra available for review.	[12]
^{13}C NMR	Spectra available for review.	[12]
IR Spectroscopy	1150 cm^{-1} (P=O stretch), 950 cm^{-1} (P–O–H bend), 750 cm^{-1} (P–C aromatic)	[1]
Mass Spectrometry	Mass spectrum data available via NIST WebBook.	[13]

Experimental Protocols

Detailed methodologies for the synthesis, purification, and key reactions of **phenylphosphinic acid** are provided below.

Synthesis of Phenylphosphinic Acid

A modern and straightforward method for synthesizing monosubstituted phosphinic acids like **phenylphosphinic acid** involves a palladium-catalyzed cross-coupling reaction.[14]

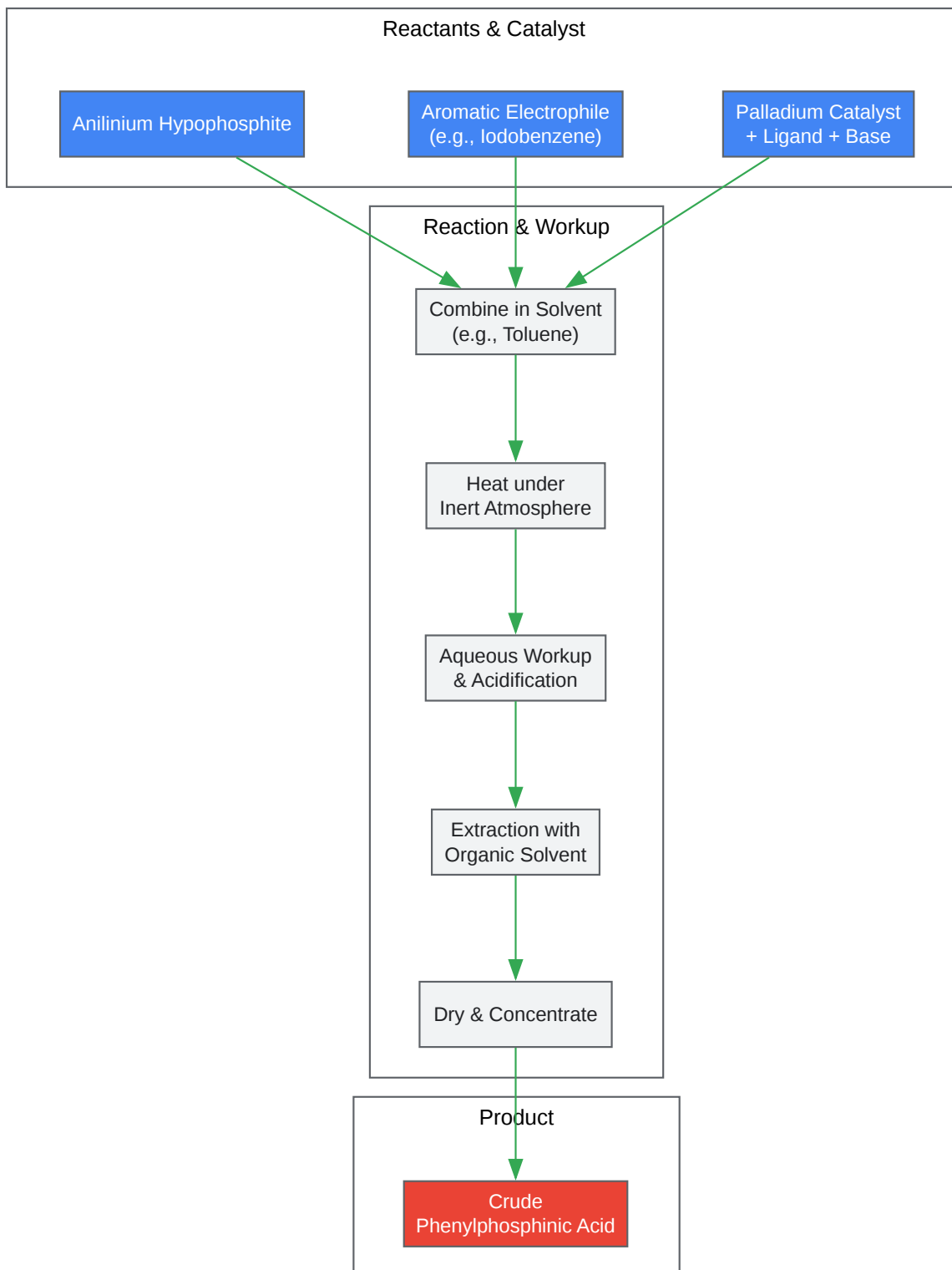
Protocol: Pd-Catalyzed P-Arylation

- Reactants: Anilinium hypophosphite, an aromatic electrophile (e.g., iodobenzene), and a palladium catalyst (e.g., $\text{Pd}(\text{OAc})_2$ with a suitable phosphine ligand).
- Solvent: A suitable organic solvent such as toluene or dioxane.
- Procedure: a. To a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), add the anilinium hypophosphite, aromatic electrophile, palladium catalyst, and ligand. b. Add the solvent and a base (e.g., a tertiary amine like triethylamine). c. Heat the reaction mixture to the required temperature (typically 80-110 °C) and stir for several hours until the reaction is complete, as monitored by TLC or GC. d. After cooling, perform an aqueous workup. Acidify the aqueous layer to protonate the phosphinate salt. e. Extract the product into an organic solvent (e.g., ethyl acetate). f. Dry the combined organic layers over anhydrous sodium

sulfate, filter, and concentrate under reduced pressure to yield the crude **phenylphosphinic acid**.

- Purification: The crude product can be further purified by recrystallization as described in Protocol 4.2.

General Workflow for Phenylphosphinic Acid Synthesis

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Caption: General workflow for synthesizing **phenylphosphinic acid** via Pd-catalyzed coupling.

Purification

Obtaining high-purity **phenylphosphinic acid** is critical for subsequent applications.

Recrystallization is a common and effective method.[\[10\]](#)

Protocol: Purification by Recrystallization

- Solvent Selection: Water is a suitable solvent for recrystallization, given the compound's solubility of 7.7 g/100 mL at 25 °C.[\[10\]](#)
- Procedure: a. Dissolve the crude **phenylphosphinic acid** in a minimal amount of hot deionized water. b. If the solution is colored, activated charcoal can be added and the solution hot-filtered to remove impurities. c. Allow the solution to cool slowly to room temperature, then place it in an ice bath to maximize crystal formation. d. Collect the white crystals by vacuum filtration. e. Wash the crystals with a small amount of ice-cold water or cold diethyl ether.[\[10\]](#) f. Dry the purified crystals in a vacuum desiccator to remove residual solvent.

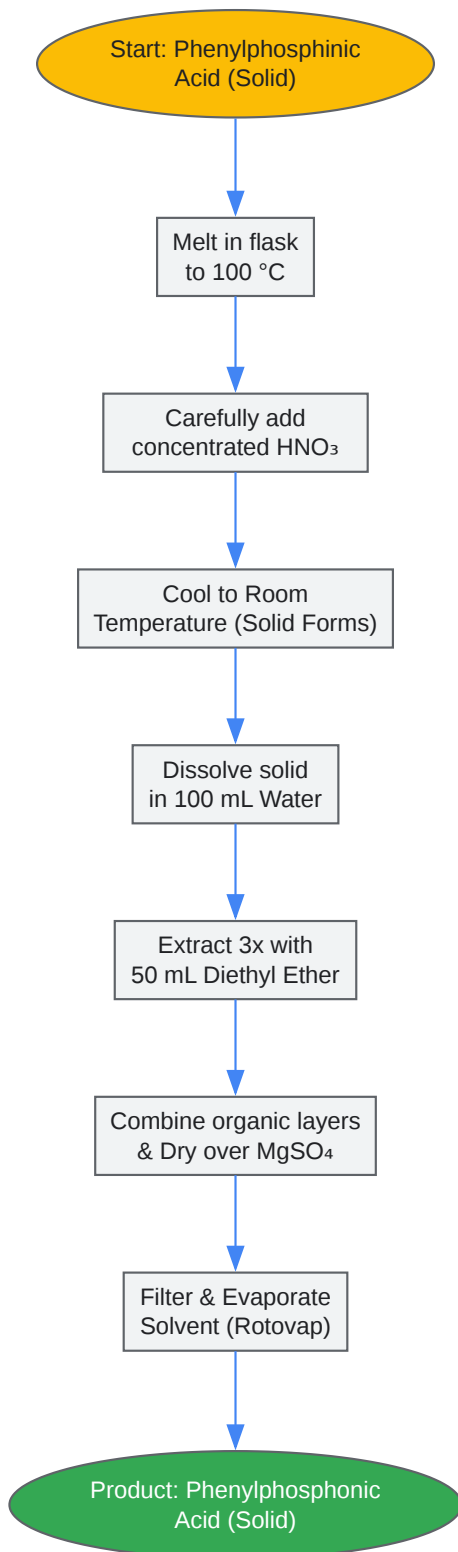
Key Reaction: Oxidation to Phenylphosphonic Acid

A well-documented reaction of **phenylphosphinic acid** is its oxidation to phenylphosphonic acid, which is a common precursor for various other compounds.[\[15\]](#)[\[16\]](#)

Protocol: Oxidation using Nitric Acid

- Materials: **Phenylphosphinic acid** (10.0 g, 69.7 mmol), concentrated nitric acid (3.5 mL, 54.4 mmol), deionized water, diethyl ether, anhydrous magnesium sulfate.[\[16\]](#)
- Procedure: a. In a round-bottom flask equipped with a thermometer, carefully melt the **phenylphosphinic acid**. b. Once the temperature reaches 100 °C, cautiously add the concentrated nitric acid. The reaction can be exothermic. c. After the addition is complete, allow the mixture to cool to room temperature, which should result in a yellow solid. d. Dissolve the solid in 100 mL of water. e. Transfer the aqueous solution to a separatory funnel and extract the product three times with 50 mL portions of diethyl ether. f. Combine the organic layers and dry over anhydrous magnesium sulfate. g. Filter off the drying agent and remove the diethyl ether using a rotary evaporator to yield phenylphosphonic acid as a solid. h. The product can be further purified by recrystallization from diethyl ether.[\[16\]](#)

Experimental Workflow for Oxidation of Phenylphosphinic Acid

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Caption: Step-by-step workflow for the oxidation of **phenylphosphinic acid**.

Applications in Research and Drug Development

The unique properties of **phenylphosphinic acid** make it a valuable compound in various fields.

Relationship Between Properties and Applications of Phenylphosphinic Acid

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Caption: How the core properties of **phenylphosphinic acid** lead to its diverse applications.

- **Synthetic Intermediate:** It is a crucial building block for synthesizing a wide array of other organophosphorus compounds.[3][5] Its reactivity allows for modifications to create derivatives with desired properties.
- **Catalysis:** Due to its acidic nature, it can act as a catalyst, for example, in esterification reactions.[5]
- **Materials Science:** It is used as an additive to improve the flame retardancy of polymers like polyurethane and nylon.[4][5] It also finds use as a corrosion inhibitor.[17]
- **Drug Discovery:** Phosphinic acid derivatives are a versatile class of compounds in medicinal chemistry, exhibiting a wide range of biological activities.[18] They can act as potent and selective enzyme inhibitors, often by mimicking the tetrahedral transition state of substrate hydrolysis or by chelating metal ions in enzyme active sites.[19] **Phenylphosphinic acid** serves as a key starting material for creating these complex and biologically active molecules, making it an essential tool for drug development professionals.[6]

Caption: How phosphinate inhibitors can block enzyme activity, a key concept in drug design.

Safety and Handling

Phenylphosphinic acid is classified as a hazardous chemical and requires careful handling.[8]

- **Hazards:** It is harmful if swallowed (Acute oral toxicity, Category 4) and causes severe skin corrosion and serious eye damage (Category 1).[8] It may also cause respiratory system irritation.[8]
- **Handling:** Handle in a well-ventilated area or in a closed system.[8] Avoid dust formation. Do not get in eyes, on skin, or on clothing.[8]
- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, clothing, and eye/face protection (chemical safety goggles).[9] Use a NIOSH/MSHA approved respirator if exposure limits are exceeded.[8]
- **Storage:** Store in a cool, dry, well-ventilated place in tightly closed containers.[5] Keep in a corrosives area, away from incompatible materials such as bases and strong oxidizing agents.[5][8]

- First Aid:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek immediate medical attention.[9]
 - Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[8]
 - Ingestion: Do NOT induce vomiting. Clean mouth with water and drink 1-2 glasses of water. Seek immediate medical attention.[8]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]

Conclusion

Phenylphosphinic acid (CAS 1779-48-2) is a foundational organophosphorus compound with a well-defined set of chemical and physical properties. Its versatile reactivity makes it an indispensable tool for researchers in both academia and industry. For drug development professionals, it serves as a critical starting point for the synthesis of novel phosphinate-containing molecules that have shown significant potential as therapeutic agents. A thorough understanding of its properties, handling requirements, and reaction protocols is essential for its safe and effective use in advancing scientific discovery.

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